

A Technical Guide to Beta-Aspartame for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Beta-Aspartame*

Cat. No.: *B1329620*

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This document provides an in-depth overview of **beta-aspartame** (β -aspartame), an isomer of the widely used artificial sweetener aspartame. While alpha-aspartame (α -aspartame) is known for its intense sweetness, β -aspartame is a non-sweet, bitter-tasting compound that can arise as a byproduct during chemical synthesis or as a degradation product.^{[1][2]} For professionals in research, quality control, and drug development, understanding the chemical identity, properties, and analytical detection of this isomer is critical for ensuring product purity and stability.

Core Chemical Identifiers

Accurate identification of chemical compounds is foundational to all scientific research. The following table summarizes the key chemical identifiers for β -aspartame.

| Identifier | Value | Source |
|-------------------|---|--------|
| CAS Number | 22839-61-8 | [3] |
| PubChem CID | 89862 | [3] |
| Molecular Formula | C ₁₄ H ₁₈ N ₂ O ₅ | [3] |
| IUPAC Name | (2S)-2-amino-4-[[[(2S)-1-methoxy-1-oxo-3-phenylpropan-2-yl]amino]-4-oxobutanoic acid | [3] |
| InChI | InChI=1S/C14H18N2O5/c1-21-14(20)11(7-9-5-3-2-4-6-9)16-12(17)8-10(15)13(18)19/h2-6,10-11H,7-8,15H2,1H3,(H,16,17)(H,18,19)/t10-,11-/m0/s1 | [3] |
| InChIKey | SHHIPKDJQYIJJF-QWRGUYRKSA-N | [3] |
| Canonical SMILES | COC(=O)C--INVALID-LINK--NC(=O)C--INVALID-LINK--N | [3] |
| Synonyms | β-Asp-Phe methyl ester, L-β-Aspartyl-L-phenylalanine methyl ester | [3][4] |

Physicochemical and Computed Properties

The physicochemical properties of β-aspartame are essential for developing analytical methods, understanding its stability, and predicting its behavior in various matrices.

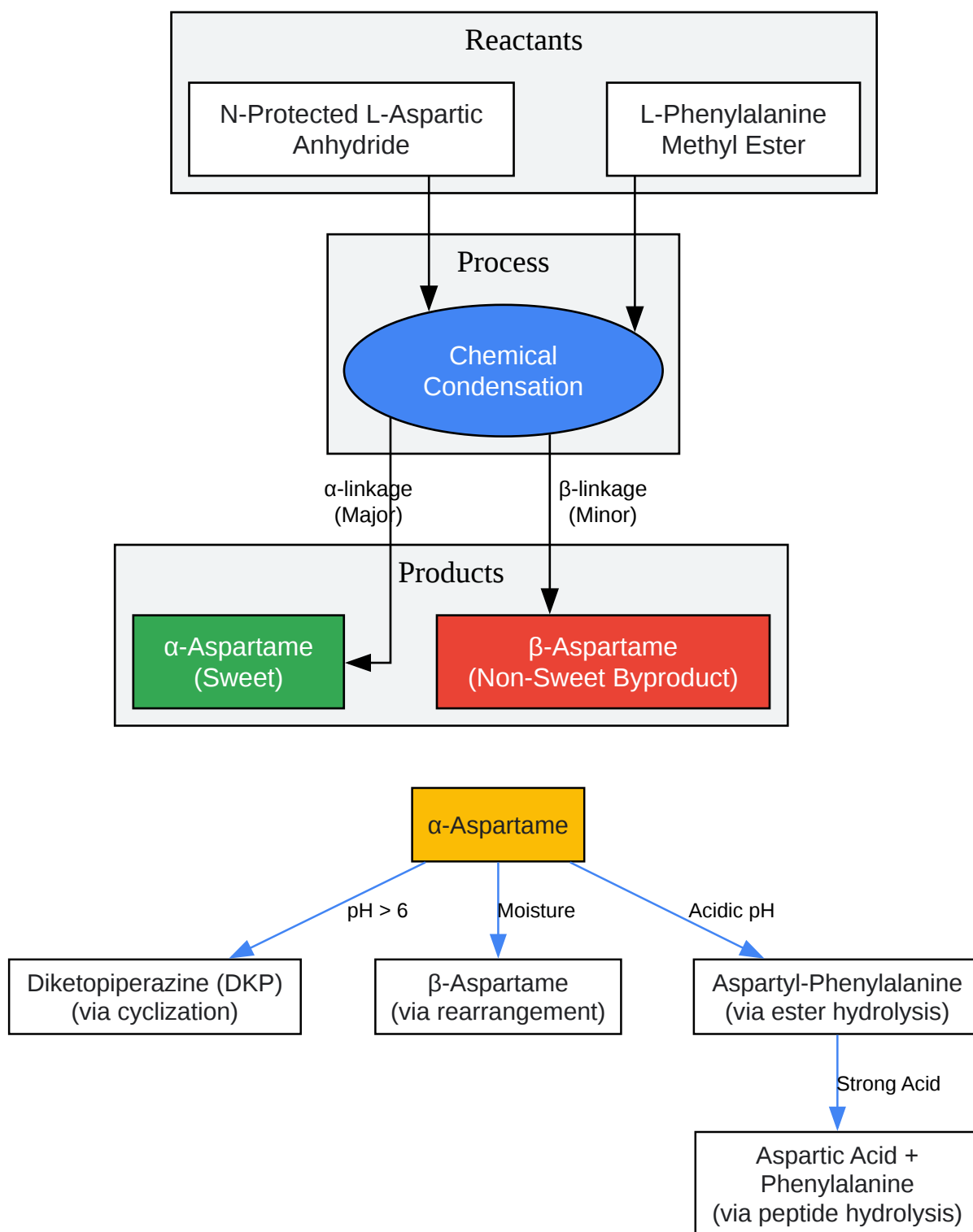
| Property | Value | Source |
|--------------------------------|-------------------------|--------|
| Molecular Weight | 294.30 g/mol | [3] |
| Melting Point | 201-204 °C (decomposes) | [4] |
| XLogP3-AA (Computed) | -2.7 | [3] |
| Topological Polar Surface Area | 119 Å ² | [3] |
| Heavy Atom Count | 21 | [3] |
| Formal Charge | 0 | [3] |

Formation and Degradation Pathways

Beta-aspartame is primarily formed through two main routes: as a byproduct in the chemical synthesis of α -aspartame and as a degradation product of α -aspartame in aqueous solutions.

Chemical Synthesis Byproduct

The traditional chemical synthesis of aspartame involves the condensation of N-protected L-aspartic anhydride with L-phenylalanine methyl ester.[1][5] This reaction lacks perfect regioselectivity. While the desired reaction links the α -carboxyl group of aspartic acid to the amine of phenylalanine methyl ester to form the sweet α -aspartame, a competing reaction links the β -carboxyl group, resulting in the non-sweet β -aspartame.[1][5] Enzymatic synthesis methods, utilizing enzymes like thermolysin, offer higher selectivity and can produce α -aspartame with minimal to no β -isomer formation.[1][6]



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- To cite this document: BenchChem. [A Technical Guide to Beta-Aspartame for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329620#beta-aspartame-cas-number-and-chemical-identifiers]

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